

# Technical Master Guide: Tris(2-pyridylmethyl)amine (TPMA)

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: *Tris((2-pyridinium)methyl)amine*

CAS No.: 117689-07-3

Cat. No.: B040325

[Get Quote](#)

## CAS 16858-01-8 | The "Gold Standard" Ligand for Controlled Radical Polymerization

### Executive Summary

Tris(2-pyridylmethyl)amine (TPMA or TPA), CAS 16858-01-8, is a tripodal tetradentate ligand that has become the industry benchmark for Atom Transfer Radical Polymerization (ATRP). Its unique geometry—a central tertiary amine connected to three pyridine arms—creates a "pocket" that stabilizes transition metals (particularly Cu(I) and Cu(II)) with exceptional efficacy.

Unlike bidentate ligands (e.g., bipyridine), TPMA forms complexes with high stability constants and very negative redox potentials. This allows for ICAR (Initiators for Continuous Activator Regeneration) and ARGET (Activators ReGenerated by Electron Transfer) ATRP, reducing required copper catalyst loadings from thousands of ppm to single-digit ppm levels. Beyond polymer chemistry, it is a critical tool in bioinorganic chemistry for modeling zinc and copper active sites in metalloenzymes.

## Chemical Identity & Physical Properties[1][2][3][4][5][6]

Table 1: Physicochemical Constants

Property	Data	Notes
Chemical Name	Tris(2-pyridylmethyl)amine	Synonyms: TPMA, TPA, Tripicolylamine
CAS Number	16858-01-8	
Molecular Formula	C <sub>18</sub> H <sub>18</sub> N <sub>4</sub>	
Molecular Weight	290.37 g/mol	
Appearance	White to pale yellow crystalline solid	Darkens to brown upon oxidation/impure storage
Melting Point	85 – 89 °C	High purity (>98%); Lower purity melts ~73-77°C
Solubility	Soluble: DCM, Acetonitrile, Methanol, DMSO	Sparingly soluble in water; Insoluble in hexanes
pKa	~6.17 (first protonation)	The pyridine nitrogens are weakly basic
Coordination	Tetradentate ( )	Forms trigonal bipyramidal or octahedral complexes

## Safety Data Sheet (SDS) Analysis & Handling

GHS Classification:

- Signal Word:WARNING
- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.[1]
- Serious Eye Damage/Irritation: Category 2A (H319) – Causes serious eye irritation.[1]

Critical Handling Protocols:

- Oxidation Sensitivity: While chemically stable, TPMA solutions (especially with metal salts) are sensitive to oxygen. Store the solid under inert gas (Argon/Nitrogen) to prevent yellowing/degradation.
- Storage: Keep in a cool, dry place (<25°C). Protect from light.
- PPE: Standard nitrile gloves and safety glasses are sufficient for the ligand itself. When handling Cu(I) complexes, use a glovebox or Schlenk line to prevent catalyst deactivation.

## Synthetic Utility: The "Anderegg & Wenk" Route[9] [10]

The most robust synthesis involves the nucleophilic substitution of 2-(chloromethyl)pyridine by 2-(aminomethyl)pyridine (2-picolyamine) in a biphasic or aqueous basic medium.

### Protocol 1: Synthesis of TPMA Ligand

Yield: ~50-60% | Scale: Gram-scale

Reagents:

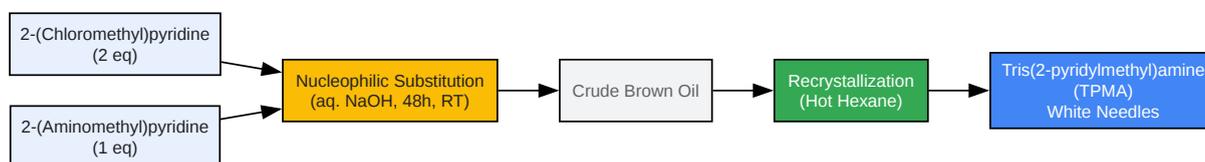
- 2-(Chloromethyl)pyridine hydrochloride (2.0 eq)[2][3]
- 2-(Aminomethyl)pyridine (1.0 eq)
- Sodium Hydroxide (NaOH) (excess, aqueous solution)
- Solvent: Distilled Water / Dichloromethane (DCM) extraction

Step-by-Step Methodology:

- Preparation: Dissolve 2-(chloromethyl)pyridine hydrochloride (e.g., 12.2 mmol) in distilled water (20 mL) in a round-bottom flask. Cool to 0°C (ice bath).
- Basification: Slowly add aqueous NaOH (5.0 eq) to neutralize the hydrochloride salt and create a basic environment.

- Addition: Dropwise add 2-(aminomethyl)pyridine (5.5 mmol) to the stirring solution. The mixture will turn red/brown.[2][3]
- Reaction: Remove the ice bath and stir at room temperature for 48 hours. A brown oil will likely precipitate.[2][3]
- Work-up: Extract the aqueous mixture with DCM (3 x 50 mL).
- Purification: Dry the organic layer over anhydrous and concentrate in vacuo.
  - Self-Validating Step: The crude oil is often brown. Recrystallize from hot hexane or diethyl ether/pentane to obtain white/pale yellow needles (MP: 85-89°C). If the MP is <80°C, recrystallize again.

## Visualization: Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis of TPMA via double alkylation of 2-picolyamine in basic aqueous media.

## Application Protocol: Low-ppm ATRP (ICAR)

The primary industrial application of TPMA is in ICAR ATRP, where the catalyst complex (

) is constantly regenerated to the active

state by a reducing agent (AIBN), allowing for ppm-level catalyst loading.

## Protocol 2: ICAR ATRP of Methyl Acrylate

Target: Well-defined Poly(methyl acrylate) | Catalyst Loading: ~50 ppm

## Reagents:

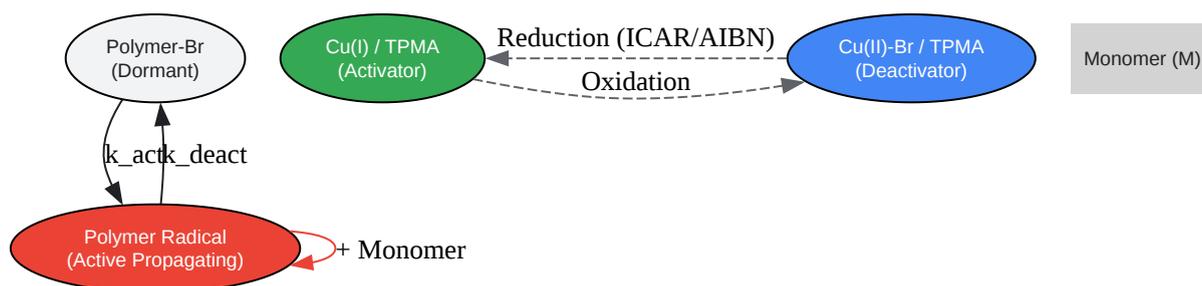
- Monomer: Methyl Acrylate (MA) (Passed through basic alumina to remove inhibitors).[4]
- Initiator: Ethyl  
-bromoisobutyrate (EBiB).[5]
- Ligand: TPMA (16858-01-8).[6]
- Catalyst Precursor:  
.
- Reducing Agent: AIBN (Azobisisobutyronitrile).
- Solvent: Anisole (optional, or bulk).

## Step-by-Step Methodology:

- Stock Solution Preparation: Prepare a stock solution of  
and TPMA in DMF or Anisole.
  - Ratio: Cu : TPMA should be 1 : 1.1 to ensure full coordination.
  - Observation: Solution should be a clear green (Cu(II)).
- Reaction Assembly: In a Schlenk flask, combine:
  - Monomer (MA)
  - Initiator (EBiB)[5]
  - Reducing Agent (AIBN)
  - Catalyst Stock Solution (Calculated for 50 ppm Cu relative to monomer).
- Degassing (Critical): Perform 3-4 Freeze-Pump-Thaw cycles. Oxygen is the enemy of ATRP; TPMA-Cu(I) complexes oxidize rapidly.

- Polymerization: Immerse flask in an oil bath at 60-70°C.
  - Mechanism:<sup>[7][1][8]</sup> AIBN thermally decomposes to radicals, which reduce to the active activator.
- Termination: Expose to air and cool. The solution will turn green/blue as Cu(I) oxidizes back to Cu(II).
- Purification: Pass through a short neutral alumina column to remove the copper complex (TPMA complexes stick well to alumina), then precipitate in cold methanol/hexanes.

## Visualization: The ATRP Equilibrium



[Click to download full resolution via product page](#)

Caption: The ATRP equilibrium mediated by Cu/TPMA. High  $k_{\text{deact}}$  of TPMA ensures low polydispersity.

## References

- Anderegg, G.; Wenk, F. (1967). "Pyridinderivate als Komplexbildner. VIII. Die Thermodynamik der Metallkomplexbildung mit Bis- und Tris-(2-pyridylmethyl)-amin." Helvetica Chimica Acta. [Link](#)
- Matyjaszewski, K.; Tsarevsky, N. V. (2014). "Macromolecular Engineering by Atom Transfer Radical Polymerization." Journal of the American Chemical Society. [Link](#)

- Schröder, K. et al. (2012). "Substituted Tris(2-pyridylmethyl)amine Ligands for Highly Active ATRP Catalysts." *Macromolecules*. [Link](#)
- Sigma-Aldrich. (2024). "Tris(2-pyridylmethyl)amine Safety Data Sheet." [Link](#)
- BenchChem. (2025). "Application Notes and Protocols for Atom Transfer Radical Polymerization (ATRP)." [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [2. tris\(2-pyridylmethyl\)amine | 16858-01-8](https://chemicalbook.com) [chemicalbook.com]
- [3. Tris\(2-pyridylmethyl\)amine | 16858-01-8 | Benchchem](https://benchchem.com) [benchchem.com]
- [4. pstorage-acs-6854636.s3.amazonaws.com](https://pstorage-acs-6854636.s3.amazonaws.com) [pstorage-acs-6854636.s3.amazonaws.com]
- [5. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [6. Tris\(2-pyridylmethyl\)amine - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [7. echemi.com](https://echemi.com) [echemi.com]
- [8. thesis.unipd.it](https://thesis.unipd.it) [thesis.unipd.it]
- To cite this document: BenchChem. [Technical Master Guide: Tris(2-pyridylmethyl)amine (TPMA)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b040325#cas-16858-01-8-safety-data-sheet-and-physical-properties\]](https://www.benchchem.com/product/b040325#cas-16858-01-8-safety-data-sheet-and-physical-properties)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)